

# But-3-ynal purity requirements for coherence studies

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## Compound Focus: But-3-ynal

CAS No.: 52844-23-2

Cat. No.: S563566

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## Chemical Identity of But-3-ynal

The table below summarizes the core identifying information for **But-3-ynal** from authoritative chemical databases [1] [2] [3].

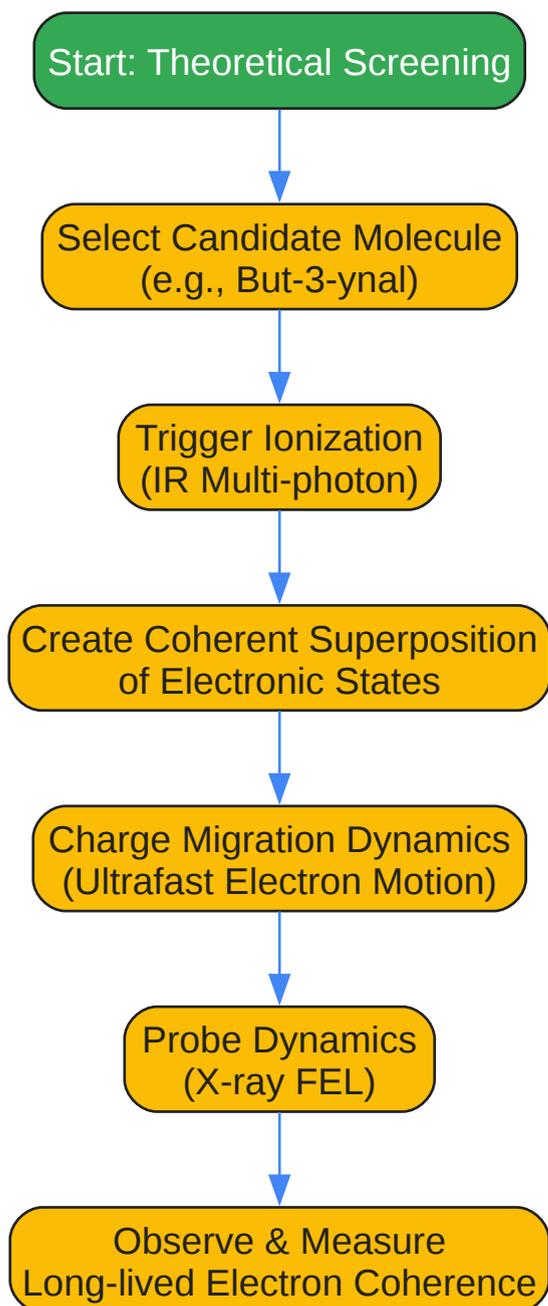
Property	Description
CAS Registry Number	52844-23-2 [1] [2]
Molecular Formula	C <sub>4</sub> H <sub>4</sub> O [1] [2]
Molecular Weight	68.07 g/mol [1]
IUPAC Name	but-3-ynal [1]
SMILES	C#CCC=O [1]
InChI Key	OGQNOIVDVXRWRE-UHFFFAOYSA-N [1] [2]

## But-3-ynal in Charge Migration Research

**But-3-ynal** is identified in theoretical and experimental physics research as a prime candidate for studying **correlation-driven charge migration** [4] [5]. This refers to ultrafast, purely electronic motion triggered within a molecule after ionization.

The requirement for these studies is a **predictable and well-defined molecular structure**. The experiments rely on the molecule having a specific "hole-mixing structure" for its highest occupied molecular orbital (HOMO), which **but-3-ynal** possesses [4]. Any significant impurities or structural deviations could disrupt the delicate electron coherence that researchers are trying to observe. The focus is on the molecule's inherent electronic structure rather than a defined purity grade.

The following diagram outlines the general experimental workflow in which **but-3-ynal** is used, based on the described research methodologies [4]:



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## Troubleshooting & FAQ Guide for Researchers

While explicit purity standards are not listed, you can infer critical quality factors from the experimental context. Here is a guide in a question-and-answer format.

## Frequent Asked Questions

- **Q1: Why is **but-3-ynal** used in charge migration studies?**
  - **A:** Theoretical studies have predicted that **but-3-ynal** possesses a specific electronic structure (a hole-mixing structure for its HOMO) that should lead to **long-lasting electron coherence** after ionization. This makes it an ideal model system to observe the elusive phenomenon of correlation-driven charge migration [4] [5].
- **Q2: What is the primary purity concern for these experiments?**
  - **A:** The primary concern is **structural integrity and the absence of contaminants** that could interfere with the ionization process or introduce decoherence. The molecule must maintain its precise chemical structure (C#CCC=O) to ensure the predicted electronic properties are present [4].

## Troubleshooting Guide

Problem Area	Potential Issue	Suggested Action
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| **Molecular Integrity** | Sample degradation or impurity affecting the HOMO electronic structure. | Source from reputable suppliers specializing in research chemicals. Verify molecular structure upon receipt using NMR and Mass Spectrometry [1]. | | **Experimental Decoherence** | Observed electron coherence time is shorter than predicted. | Confirm the use of high-purity, authentic **but-3-ynal** (CAS 52844-23-2). Ensure experimental conditions (e.g., laser pulse characteristics, vacuum) match those used in successful simulations [4]. | | **Synthesis & Sourcing** | Need for a verified sample. | Commercial samples are available (e.g., Enamine store code ENAH9851B832) [3]. Literature describes synthesis routes, such as from 1-Bromo-2-butyne or via Sonogashira coupling [1]. |

## Key Takeaways

- **Purity Focus:** For coherence studies, the critical requirement is the **structural and electronic integrity** of **but-3-ynal**, rather than a specific purity percentage.
- **Experimental Role:** It serves as a model compound in advanced physics experiments to observe and control ultrafast electron dynamics [4].

- **Verification:** Rigorous characterization (e.g., spectroscopy) is essential to confirm the sample is correct and suitable for these sensitive experiments.

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## References

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